

Heptanophenone: A Versatile Ketone in Synthetic Organic Chemistry

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Compound of Interest

Compound Name: Heptanophenone

Cat. No.: B155562

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Heptanophenone, an aromatic ketone with the chemical formula $C_{13}H_{18}O$, serves as a valuable and versatile building block in synthetic organic chemistry. Its unique structure, featuring a phenyl group attached to a carbonyl group which is further connected to a hexyl chain, allows for a diverse range of chemical transformations. These reactions are pivotal in the synthesis of various organic molecules, including biologically active compounds and materials for advanced applications. This document provides detailed application notes and experimental protocols for the use of **heptanophenone** in several key synthetic transformations.

Physicochemical Properties and Spectroscopic Data

A clear understanding of the physical and chemical properties of **heptanophenone** is essential for its effective use in synthesis.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₈ O	[1][2]
Molecular Weight	190.28 g/mol	[1][2]
Appearance	Clear, slightly yellow liquid	[3]
Melting Point	17 °C	[2]
Boiling Point	155 °C at 15 mmHg	[2]
Density	0.946 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.5077	[2]

¹H NMR (CDCl₃, 90 MHz): δ 7.95 (d, 2H), 7.52 (t, 1H), 7.48 (t, 2H), 2.95 (t, 2H), 1.74 (m, 2H), 1.55-1.15 (m, 6H), 0.90 (t, 3H).[4]

¹³C NMR (CDCl₃): δ 200.26, 137.18, 132.79, 128.50, 128.02, 38.53, 31.68, 29.03, 24.31, 22.54, 14.00.[4]

Application 1: Synthesis of Chalcones via Claisen-Schmidt Condensation

Chalcones, or 1,3-diaryl-2-propen-1-ones, are important intermediates in the synthesis of flavonoids and other biologically active molecules.[5] They are typically synthesized through a base-catalyzed aldol condensation between an aromatic ketone and an aromatic aldehyde, a reaction known as the Claisen-Schmidt condensation.[6] **Heptanophenone** can readily participate in this reaction to yield chalcone derivatives with a long alkyl chain.

Experimental Protocol: Synthesis of (E)-1-phenyl-3-(phenyl)oct-2-en-1-one

Reaction Scheme:

Heptanophenone

NaOH, EtOH \longrightarrow (E)-1-phenyl-3-(phenyl)oct-2-en-1-one

Benzaldehyde

Heptanophenone

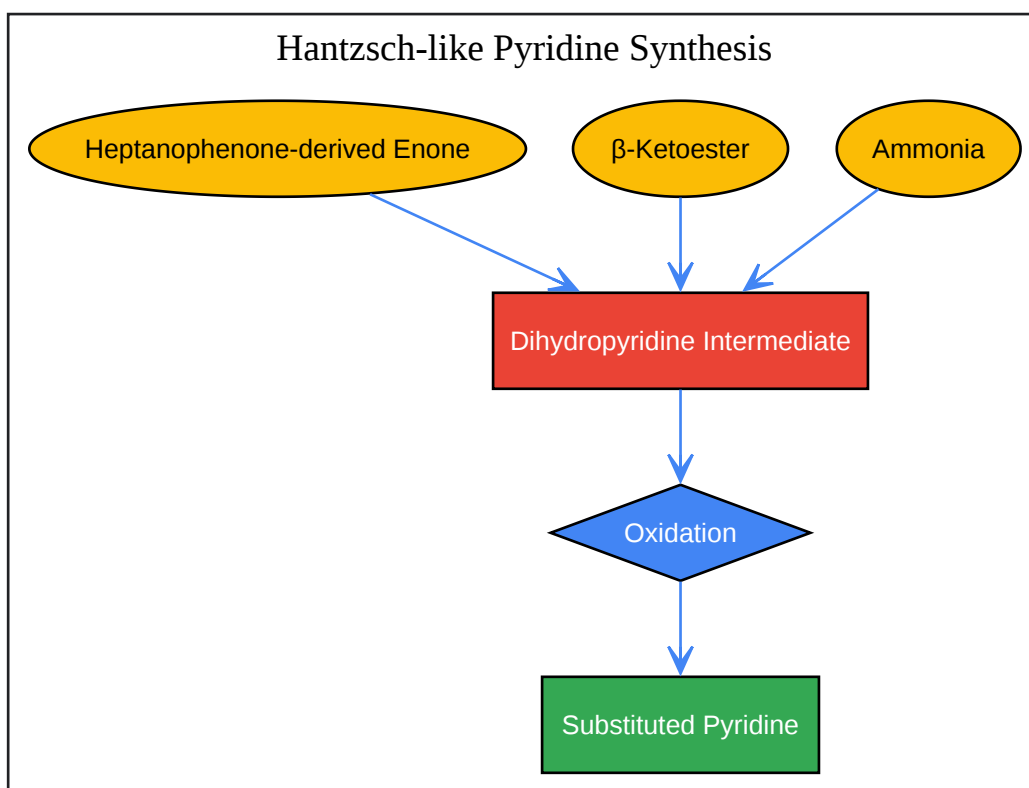
Ethyl Cyanoacetate Base (e.g., Morpholine), EtOH \longrightarrow 2-Amino-3-ethoxycarbonyl-4-phenyl-5-pentylthiophene

Sulfur (S₈)

2-Aminobenzophenone

Acid or Base Catalyst, Heat \longrightarrow 2-Pentyl-3-phenylquinoline

Heptanophenone

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